

Advanced NMR Characterization of 1-Chloro-4-methoxy-2,2,3-trimethylbutane

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Compound of Interest

Compound Name: 1-Chloro-4-methoxy-2,2,3-trimethylbutane

Cat. No.: B13155519

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Executive Summary & Structural Complexity

The molecule **1-Chloro-4-methoxy-2,2,3-trimethylbutane** presents a classic challenge in small-molecule characterization: a highly branched aliphatic backbone containing a chiral center (

) and a quaternary center (

).

The primary analytical challenge is not connectivity, but stereochemical non-equivalence. Due to the chiral center at

, the entire molecule lacks a plane of symmetry. This renders the geminal methyl groups at diastereotopic (chemically non-equivalent), and the methylene protons at and

diastereotopic (anisochronous). Standard automated assignment routines often fail here, misidentifying the

methyls as a single 6H singlet or the methylene protons as simple doublets.

Experimental Protocol & Sample Preparation

To ensure high-resolution data suitable for publication or regulatory filing, the following protocol is mandatory.

Solvent Selection Strategy

While

is the standard solvent, it often causes accidental equivalence in branched aliphatic systems.

- Primary Run: Dissolve ~10 mg in 600

L

(99.8% D) with 0.03% TMS.

- Resolution Run (Recommended): If the methyl region (0.8–1.2 ppm) or methylene region (3.2–3.6 ppm) shows overlap, use Benzene-

(

). The aromatic solvent induced shift (ASIS) typically resolves overlapping methyl signals by differentially shielding protons based on their spatial geometry relative to the solvent shell.

Acquisition Parameters (600 MHz Base Frequency)

- Temperature: 298 K (Control to

0.1 K to prevent shift drifting).

- Relaxation Delay (D1): Set to

5 seconds. The quaternary carbon (

) and isolated methyls have long

relaxation times. Short D1 values will suppress their integration, leading to quantitative errors.

- Pulse Angle: 30° (for quantitative ^1H).

Spectral Analysis: ^1H NMR (Proton)

The theoretical and observed behavior of the proton spins is detailed below.

The "Gem-Dimethyl" Trap

In an achiral environment, the two methyl groups on

would be equivalent. However, the adjacent chiral center (

) breaks this symmetry.

- Observation: Two distinct singlets (3H each) typically separated by 0.02–0.05 ppm.
- Causality: The methyl groups reside in diastereomeric environments.^[1] They "feel" the chirality of

differently.

Methylene Diastereotopicity (and)

Both methylene groups are part of a chiral molecule.

- Protons (

-Cl): These are diastereotopic. They appear as an AB system (two distorted doublets) with a large geminal coupling constant (

Hz). They show NO vicinal coupling as

is quaternary.
- Protons (

-OMe): These are diastereotopic and couple to the

methine proton. They appear as the AB part of an ABX system (complex multiplet), often resembling a doublet of doublets of doublets.

Predicted Chemical Shifts & Multiplicities

Position	Group	Shift (, ppm)	Multiplicity	Integral	J-Coupling (Hz)
OMe		3.30	Singlet	3H	-
H-1a	-Cl	3.52	Doublet	1H	
H-1b	-Cl	3.45	Doublet	1H	
H-4a	-O	3.35	dd	1H	
H-4b	-O	3.28	dd	1H	
H-3	-Me	1.85	Multiplet	1H	Complex
Me-3		0.95	Doublet	3H	
Me-2a		0.90	Singlet	3H	-
Me-2b		0.88	Singlet	3H	-

> Note: Shifts are estimates based on substituent chemical shift (SCS) additivity rules in

. Actual values may vary

0.2 ppm.

Spectral Analysis: ¹³C NMR & DEPT

Carbon NMR provides the definitive skeleton verification.

- DEPT-135 Strategy:

- Up (Positive):

and

signals (Me-2a, Me-2b, Me-3, OMe, C3).

- Down (Negative):
signals (C1, C4).
- Silent: Quaternary Carbon (C2). This is the key to identifying the center—it will appear in the standard spectrum but vanish in DEPT-135.

¹³C Assignment Table

Carbon	Type	Shift (, ppm)	Key Feature
C-OMe		59.0	Deshielded by Oxygen
C-4		74.5	Deshielded by Oxygen (Ether)
C-1		52.0	Deshielded by Chlorine
C-3		38.5	Methine
C-2		36.0	Disappears in DEPT
Me-2/3		15.0 – 25.0	Three distinct signals

2D NMR Logic & Structural Confirmation

To rigorously prove the structure and resolve the overlapping methylene regions (3.2–3.6 ppm), the following 2D correlation experiments are required.

HSQC (Heteronuclear Single Quantum Coherence)

- Purpose: Distinguish

protons from

protons.

- Logic: The

protons will correlate to the carbon at ~74.5 ppm. The

protons will correlate to the carbon at ~52.0 ppm. This separates the overlapping proton multiplets into clear carbon-bound groups.

HMBC (Heteronuclear Multiple Bond Correlation)

- Purpose: Bridge the quaternary gap (

).

- Critical Correlations:

- Me-2 (Singlets)

Show

correlation to

(Quaternary) and

correlation to

and

.

- H-1 (

Cl)

Show

correlation to

-Methyl carbons and

.

- OMe Protons

Show

correlation to

.

COSY (Correlation Spectroscopy)

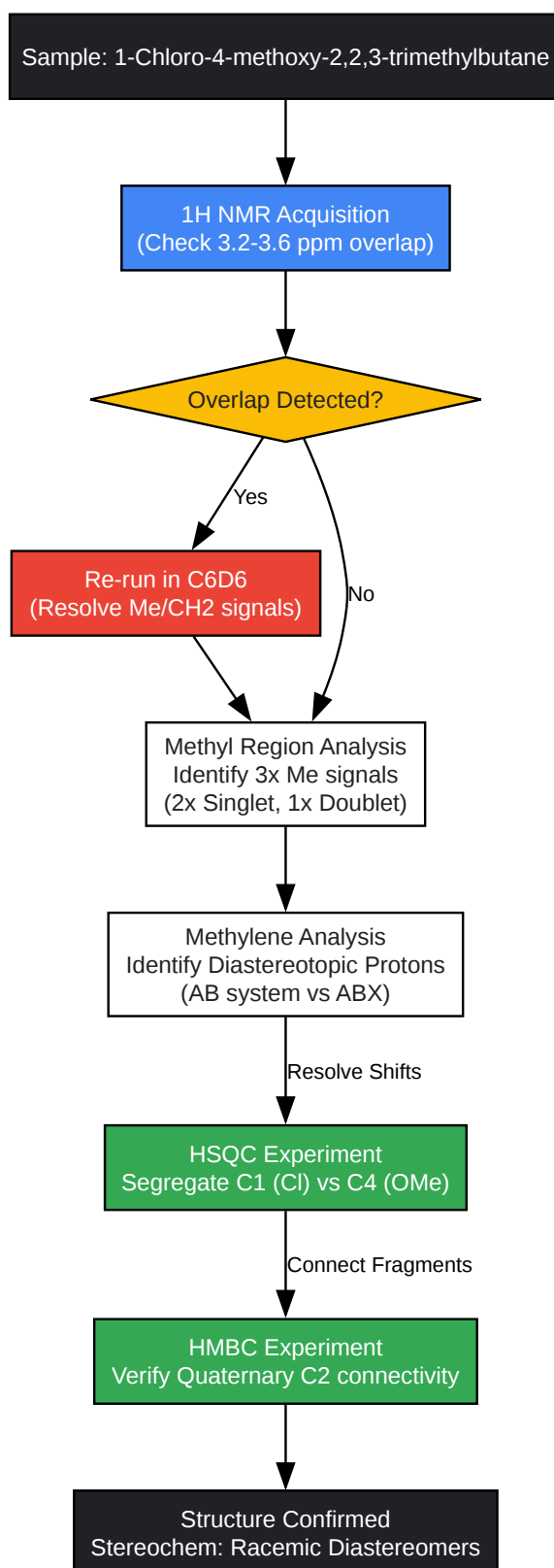
- Purpose: Establish the spin system

.

- Logic: H-3 will show cross-peaks to Me-3 (strong) and H-4a/H-4b (medium). H-1 will show no COSY correlations (isolated by quaternary C2), confirming its position adjacent to the quaternary center.

Logic Flow Visualization

The following diagram illustrates the deductive pathway for assigning this specific molecule, highlighting the critical decision points regarding diastereotopicity.



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Caption: Analytical workflow for resolving spectral overlap and verifying the quaternary center connectivity.

References

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